

# 2-Iodo-5-methylthiophene molecular weight and formula

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## Compound of Interest

Compound Name: 2-Iodo-5-methylthiophene

Cat. No.: B099134

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## Core Chemical Data of 2-Iodo-5-methylthiophene

This document provides the fundamental chemical properties of **2-Iodo-5-methylthiophene**, a compound of interest in various research and development applications. The following data has been compiled from reputable chemical information sources.

## Chemical Identity and Properties

**2-Iodo-5-methylthiophene** is a substituted thiophene ring compound. Its key identifiers and molecular properties are summarized below for ease of reference.

Property	Value
Molecular Formula	C5H5IS[1][2][3]
Molecular Weight	224.06 g/mol [1][2][3]
CAS Number	16494-36-3[1][3]
Appearance	Yellow to dark red-orange Liquid[3]
Density	1.852 g/mL at 25 °C[3]
Boiling Point	81-83 °C at 10 mmHg[3]
Refractive Index	n20/D 1.626[3]
InChI Key	NAZNQEXKAPLVKC-UHFFFAOYSA-N[1][3]

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## References

- 1. 2-Iodo-5-methylthiophene | C<sub>5</sub>H<sub>5</sub>IS | CID 140096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-iodo-5-methylthiophene | 16494-36-3 [chemicalbook.com]
- 3. echemi.com [echemi.com]
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